

Physicochemical properties of 1-Butyl-2,3-dimethylimidazolium chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Butyl-2,3-dimethylimidazolium chloride*

Cat. No.: *B1272175*

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **1-Butyl-2,3-dimethylimidazolium chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the ionic liquid **1-Butyl-2,3-dimethylimidazolium chloride** (BDMIM-Cl). The information is curated for professionals in research and development, particularly those in the pharmaceutical and chemical industries.

Chemical Identity

1-Butyl-2,3-dimethylimidazolium chloride is a salt that exists as a white to pale cream crystalline powder at room temperature.^[1] It belongs to the imidazolium class of ionic liquids, which are known for their low volatility, high thermal stability, and tunable physicochemical properties.

Identifier	Value
IUPAC Name	1-butyl-2,3-dimethylimidazol-3-ium chloride
CAS Number	98892-75-2
Molecular Formula	C ₉ H ₁₇ ClN ₂
Molecular Weight	188.70 g/mol [2][3]
SMILES	CCCC[n+] ₁ c(C)n(C)cc1.[Cl-]
InChI	InChI=1S/C9H17N2.ClH/c1-4-5-6-11-8-7-10(3)9(11)2;/h7-8H,4-6H2,1-3H3;1H/q+1;/p-1

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-Butyl-2,3-dimethylimidazolium chloride**.

Property	Value
Appearance	White to pale cream crystals or powder
Melting Point	100 °C[2][3]
Density	1.259 g/cm ³ [2][3]
Viscosity	Data not available in the searched literature.
Solubility	Soluble in water and polar organic solvents. Quantitative data in various solvents is not readily available in the searched literature.

Spectroscopic Data

¹H NMR Spectroscopy

The ¹H NMR spectrum provides information about the hydrogen atoms in the molecule. For **1-Butyl-2,3-dimethylimidazolium chloride**, the following characteristic peaks are observed (in CDCl₃):

- 7.77 ppm (d, 1H, J=1.98 Hz): Corresponds to the proton on the imidazolium ring (CH_3NCHCHN).[\[4\]](#)
- 7.49 ppm (d, 1H, J=1.98 Hz): Corresponds to the other proton on the imidazolium ring (CH_3NCHCHN).[\[4\]](#)
- 4.16 ppm (t, 2H, J=7.42 Hz): Represents the methylene group of the butyl chain attached to the nitrogen ($\text{NCH}_2(\text{CH}_2)_2\text{CH}_3$).[\[4\]](#)
- 3.98 ppm (s, 3H): Corresponds to the methyl group attached to the nitrogen (NCH_3).[\[4\]](#)
- 2.75 ppm (s, 3H): Represents the methyl group at the C2 position of the imidazolium ring ($\text{NC}(\text{CH}_3)\text{N}$).[\[4\]](#)
- 1.74 ppm (m, 2H): Corresponds to the methylene group in the butyl chain ($\text{NCH}_2\text{CH}_2\text{CH}_2\text{CH}_3$).[\[4\]](#)
- 1.31 ppm (m, 2H): Represents the methylene group in the butyl chain ($\text{N}(\text{CH}_2)_2\text{CH}_2\text{CH}_3$).[\[4\]](#)
- 0.88 ppm (t, 3H, J=7.30 Hz): Corresponds to the terminal methyl group of the butyl chain ($\text{N}(\text{CH}_2)_3\text{CH}_3$).[\[4\]](#)

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.

Specific peak assignments for **1-Butyl-2,3-dimethylimidazolium chloride** are available in the literature and can be used for structural confirmation.

Infrared (IR) Spectroscopy

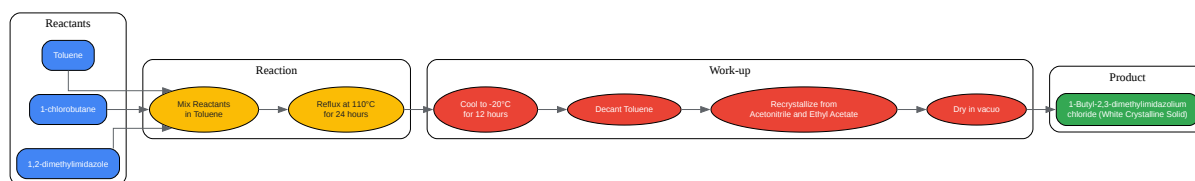
The IR spectrum reveals the functional groups present in the molecule. Key characteristic absorption bands for imidazolium chlorides include vibrations of the imidazolium ring and the C-H bonds of the alkyl chains.

Experimental Protocols

Synthesis of 1-Butyl-2,3-dimethylimidazolium chloride

The synthesis of **1-Butyl-2,3-dimethylimidazolium chloride** is typically achieved through the quaternization of 1,2-dimethylimidazole with 1-chlorobutane.[4]

Workflow for the Synthesis of **1-Butyl-2,3-dimethylimidazolium chloride**



[Click to download full resolution via product page](#)

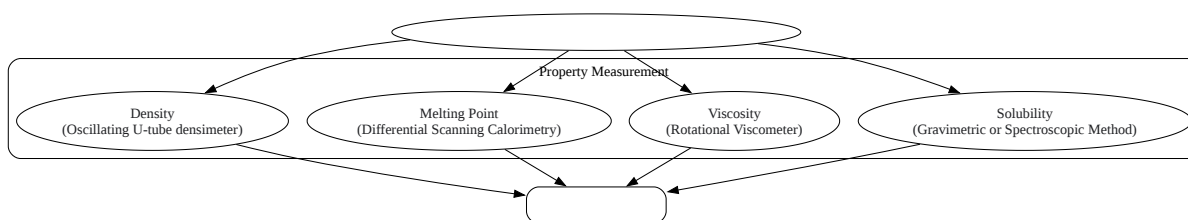
Caption: Synthesis workflow of **1-Butyl-2,3-dimethylimidazolium chloride**.

Detailed Methodology:

- Reaction Setup: To a vigorously stirred solution of 1,2-dimethylimidazole (1.0 eq) in toluene, 1-chlorobutane (1.1 eq) is added at 0 °C.[4]
- Reaction: The solution is heated to reflux at approximately 110 °C for 24 hours.[4]
- Isolation: After the reaction, the mixture is cooled in a freezer at around -20 °C for 12 hours. The toluene is then decanted.[4]
- Purification: The resulting viscous oil or semi-solid is recrystallized from acetonitrile and then repeatedly from ethyl acetate to yield a white crystalline solid.[4]
- Drying: The purified product is dried under vacuum to remove any residual solvent.[4]

Determination of Physicochemical Properties

The following are general experimental protocols for determining the key physicochemical properties of ionic liquids.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Butyl-2,3-dimethylimidazolium Chloride | CymitQuimica [cymitquimica.com]
- 2. roco.global [roco.global]
- 3. 1-Butyl-2,3-dimethylimidazolium chloride, >99% | IoLiTec [iolitec.de]
- 4. rsc.org [rsc.org]
- To cite this document: BenchChem. [Physicochemical properties of 1-Butyl-2,3-dimethylimidazolium chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272175#physicochemical-properties-of-1-butyl-2-3-dimethylimidazolium-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com